

Ethyl Phenylcyanoacetate: A Comprehensive Technical Guide for the Modern Synthesis Professional

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl phenylcyanoacetate

Cat. No.: B146944

[Get Quote](#)

This document serves as an in-depth technical guide on **ethyl phenylcyanoacetate** (CAS No. 4553-07-5), a cornerstone reagent in synthetic organic chemistry. It is intended for researchers, scientists, and drug development professionals who require a deep, functional understanding of this versatile molecule. We will move beyond simple data recitation to explore the causality behind its reactivity, experimental best practices, and its strategic applications in complex molecular synthesis.

Core Chemical Identity and Physicochemical Profile

Ethyl phenylcyanoacetate, also known as ethyl 2-cyano-2-phenylacetate, is a bifunctional organic compound featuring nitrile and ester groups attached to the same benzylic carbon.^[1]^[2] This unique structural arrangement is the source of its synthetic utility, providing a reactive site for a multitude of chemical transformations. Its unique identifier in chemical literature and databases is its CAS number, 4553-07-5.^[3]^[4]^[5]

A thorough grasp of its physicochemical properties is not merely academic; it is the foundation of robust experimental design, dictating everything from solvent choice to purification strategy and safety protocols.

Table 1: Physicochemical Properties of **Ethyl Phenylcyanoacetate**

Property	Value	Source(s)
CAS Number	4553-07-5	[3][4][5]
Molecular Formula	C ₁₁ H ₁₁ NO ₂	[1][4][6]
Molecular Weight	189.21 g/mol	[3][4][5]
Appearance	Clear colorless to light yellow liquid	[2]
Boiling Point	275 °C (lit.)	[5]
Density	1.09 g/mL at 25 °C (lit.)	[5]
Refractive Index (n _D ²⁰)	1.5053 (lit.)	[5]
Flash Point	113 °C (235.4 °F) - closed cup	[3][5]
Solubility	Soluble in many organic solvents (alcohols, ethers, ketones); Insoluble in water.	[7]

The high boiling point allows for reactions to be conducted at elevated temperatures with minimal evaporative loss. Its density, being greater than water, and its insolubility are key considerations for aqueous workup procedures.

Synthesis: The Phenylacetonitrile Route

One of the most reliable and historically significant methods for preparing **ethyl phenylcyanoacetate** is the carbethoxylation of phenylacetonitrile using diethyl carbonate and a strong base, typically sodium ethoxide. This procedure, detailed in Organic Syntheses, stands as a benchmark for its robustness.[8]

Detailed Experimental Protocol

- **Preparation of Sodium Ethoxide:** In a three-necked round-bottom flask equipped with a reflux condenser, prepare sodium ethoxide from sodium metal (0.52 g atom) and anhydrous ethanol.

- **Solvent Removal:** After the sodium has fully reacted, remove the excess ethanol under reduced pressure. This step is critical as ethanol can interfere with the subsequent reaction.
- **Reaction Assembly:** Quickly reconfigure the flask with a mechanical stirrer, dropping funnel, and distillation head.
- **Reagent Addition:** Add dry diethyl carbonate (2.5 moles), dry toluene (80 mL), and phenylacetonitrile (0.50 mole).^[9]
- **Reaction Execution:** Heat the stirred mixture. The sodium ethoxide cake will dissolve. As the reaction proceeds, a mixture of ethanol and toluene will distill. Add dry toluene dropwise at a rate that maintains a constant reaction temperature (typically 105-110 °C).
- **Workup:** After the reaction is complete (indicated by the cessation of ethanol distillation), cool the mixture and carefully acidify with acetic acid, followed by the addition of water. Separate the organic layer.
- **Purification:** Wash the organic layer with water, dry over an anhydrous salt (e.g., magnesium sulfate), and remove the solvent by distillation. The crude product is then purified by vacuum distillation.^[10]

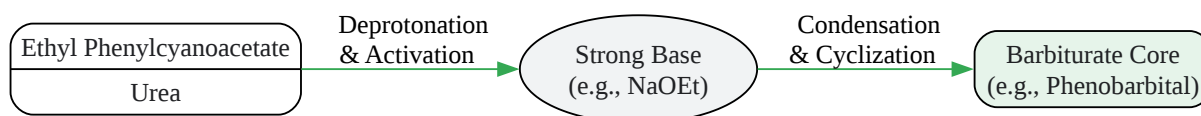
Mechanistic Insights and Causality

The success of this synthesis hinges on several key principles:

- **Anhydrous Conditions:** The primary reactive species is the carbanion (enolate) of phenylacetonitrile. Sodium ethoxide is extremely sensitive to moisture. Any water present will consume the base and significantly reduce the yield.^[8]
- **Deprotonation:** Sodium ethoxide is a sufficiently strong base to deprotonate the α -carbon of phenylacetonitrile, which is acidified by the adjacent phenyl and cyano groups. This forms the nucleophilic carbanion.^[8]
- **Nucleophilic Acyl Substitution:** The phenylacetonitrile carbanion attacks the electrophilic carbonyl carbon of diethyl carbonate. The resulting tetrahedral intermediate collapses, eliminating an ethoxide ion to yield the final product.^[8]

- Le Chatelier's Principle: The continuous removal of the ethanol byproduct by distillation drives the reaction equilibrium toward the product side, ensuring a high conversion rate.

Synthesis and Purification Workflow



[Click to download full resolution via product page](#)

Caption: Core condensation logic for the synthesis of barbiturates.

Safety, Handling, and Storage: A Self-Validating System

Proper handling of **ethyl phenylcyanoacetate** is crucial. The compound is harmful if swallowed, inhaled, or comes into contact with skin, and it causes skin and serious eye irritation. [1][11] Table 2: GHS Hazard and Precautionary Information

Category	GHS Code	Description	Source(s)
Hazard Statements	H302+H312+H332	Harmful if swallowed, in contact with skin or if inhaled.	[5] [12]
H315	Causes skin irritation.	[5] [11]	
H319	Causes serious eye irritation.	[5] [11]	
H335	May cause respiratory irritation.	[5] [11]	
Precautionary Statements	P261	Avoid breathing vapors/spray.	[5] [12]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[12] [13]	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	[12] [13]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5]	

Self-Validating Handling Protocol:

- Engineering Controls: All manipulations must be performed in a certified chemical fume hood to prevent inhalation of vapors.

- Personal Protective Equipment (PPE): The minimum required PPE includes a lab coat, nitrile gloves, and chemical splash goggles. Face shields are recommended when handling larger quantities.
- Dispensing: Use a calibrated pipette or syringe for liquid transfer. Avoid pouring, which can lead to splashes.
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place, away from strong oxidizing agents and bases. [14]5. Waste Disposal: Dispose of unused material and contaminated items as hazardous chemical waste in accordance with local, state, and federal regulations.

By adhering to this protocol, the risks associated with handling **ethyl phenylcyanoacetate** are systematically minimized.

References

- Benchchem. (n.d.). **Ethyl phenylcyanoacetate** | 4553-07-5.
- Sigma-Aldrich. (n.d.). **Ethyl phenylcyanoacetate** 95 4553-07-5.
- Santa Cruz Biotechnology. (n.d.). **Ethyl phenylcyanoacetate** | CAS 4553-07-5 | SCBT.
- National Center for Biotechnology Information. (n.d.). **Ethyl phenylcyanoacetate** | C11H11NO2 | CID 95298. PubChem.
- Fisher Scientific. (2021). SAFETY DATA SHEET - **Ethyl phenylcyanoacetate**.
- Sigma-Aldrich. (n.d.). **Ethyl phenylcyanoacetate** 95 4553-07-5.
- CymitQuimica. (n.d.). **Ethyl phenylcyanoacetate**.
- Organic Syntheses. (n.d.). ethyl (1-phenylethylidene)cyanoacetate.
- Tokyo Chemical Industry Co., Ltd. (n.d.). **Ethyl Phenylcyanoacetate** 4553-07-5.
- ChemBK. (2024). **Ethyl phenylcyanoacetate**.
- Georganics. (n.d.). **Ethyl phenylcyanoacetate** - High purity.
- ChemicalBook. (n.d.). **ETHYL PHENYLCYANOACETATE** CAS#: 4553-07-5.
- GTI Laboratory Supplies. (n.d.). Safety Data Sheet - **Ethyl phenylcyanoacetate**.
- ChemicalBook. (n.d.). **ETHYL PHENYLCYANOACETATE** | 4553-07-5.
- CymitQuimica. (2022). Safety Data Sheet - Ethyl cyanoacetate.
- Sciencemadness Discussion Board. (2022). **Ethyl Phenylcyanoacetate** Synthesis troubles.
- ResearchGate. (n.d.). Scoping experiments using **ethyl phenylcyanoacetate** (16) with different solvents and bases.
- Cognitive Market Research. (2023). Growing demand in the Pharmaceutical Industry drives the Ethyl Cyanoacetate market growth.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Ethyl phenylcyanoacetate | C₁₁H₁₁NO₂ | CID 95298 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ETHYL PHENYLCYANOACETATE CAS#: 4553-07-5 [m.chemicalbook.com]
- 3. 苯基氰基乙酸乙酯 95% | Sigma-Aldrich [sigmaaldrich.com]
- 4. scbt.com [scbt.com]
- 5. 苯基氰基乙酸乙酯 95% | Sigma-Aldrich [sigmaaldrich.com]
- 6. Ethyl phenylcyanoacetate | CymitQuimica [cymitquimica.com]
- 7. chembk.com [chembk.com]
- 8. benchchem.com [benchchem.com]
- 9. Sciencemadness Discussion Board - Ethyl Phenylcyanoacetate Synthesis troubles - Powered by XMB 1.9.11 [sciencemadness.org]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. Ethyl phenylcyanoacetate - High purity | EN [georganics.sk]
- 12. gtilaboratorysupplies.com [gtilaboratorysupplies.com]
- 13. static.cymitquimica.com [static.cymitquimica.com]
- 14. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Ethyl Phenylcyanoacetate: A Comprehensive Technical Guide for the Modern Synthesis Professional]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146944#ethyl-phenylcyanoacetate-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com